

"physical and chemical properties of Tetravinylmethane"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetravinylmethane

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An In-depth Technical Guide on Tetravinylmethane

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetravinylmethane, with the systematic IUPAC name 3,3-diethenyl-1,4-pentadiene, is a unique hydrocarbon featuring a central quaternary carbon atom bonded to four vinyl groups. This structure presents interesting possibilities for polymerization and organic synthesis. This technical guide provides a comprehensive overview of the known physical and chemical properties of **tetravinylmethane**, drawing from available literature and computational data. Due to the limited availability of experimental data, many of the cited properties are theoretical estimations. This document also outlines a known synthetic approach and discusses potential reactivity and polymerization pathways based on the chemistry of related polyene compounds.

Introduction

Tetravinylmethane (C₉H₁₂) is a non-conjugated diene with a highly symmetric, compact structure.^{[1][2]} Its four vinyl groups attached to a central carbon atom make it a compelling target for polymer chemistry and as a building block in complex organic synthesis. The tetra-allylic nature of the central carbon suggests unique reactivity. This guide aims to consolidate

the available information on **tetravinylmethane** to serve as a resource for researchers in chemistry and drug development.

Physical Properties

Experimental data on the physical properties of **tetravinylmethane** are scarce in publicly accessible literature. The information presented below is a combination of computed data from chemical databases and data for structurally similar compounds. It is crucial to note that these values should be considered estimates until they can be confirmed by experimental measurement.

Table 1: Physical Properties of **Tetravinylmethane** and Related Compounds

Property	Tetravinylmethane (Computed)	3,3-Dimethyl-1,4-pentadiene (Experimental)	3-Ethenylpenta-1,4-diene (Experimental)
Molecular Formula	C ₉ H ₁₂ [1] [2] [3] [4] [5]	C ₇ H ₁₂	C ₇ H ₁₀ [6]
Molecular Weight	120.19 g/mol [1] [3] [4] [5]	96.17 g/mol	94.15 g/mol [6]
Boiling Point	133.5 °C at 760 mmHg [7]	78.1 °C at 760 mmHg [8]	89 °C at 760 mmHg [9] [6]
Melting Point	N/A	N/A	N/A
Density	0.763 g/cm ³ [7]	0.715 g/cm ³ [8]	0.725 g/cm ³ [9] [6]
Refractive Index	1.453 [7]	N/A	1.431 [9] [6]
Vapor Pressure	10.4 mmHg at 25°C [7]	104 mmHg at 25°C [8]	67.3 mmHg at 25°C [9] [6]
XLogP3-AA	3.6 [4] [10]	N/A	N/A

Solubility: Based on its nonpolar hydrocarbon structure, **tetravinylmethane** is expected to be soluble in nonpolar organic solvents such as hexane, toluene, and diethyl ether, and insoluble in water.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Chemical Properties and Reactivity

Detailed experimental studies on the chemical reactivity of **tetravinylmethane** are not widely available. However, its structure as a tetra-allylic compound provides insight into its potential chemical behavior.

Stability: The stability of **tetravinylmethane** has not been extensively documented. Polyenes can be susceptible to oxidation and polymerization upon exposure to air, light, or heat.

Reactivity: The four vinyl groups are expected to undergo typical electrophilic addition reactions with reagents such as halogens, hydrogen halides, and oxidizing agents. The tetra-allylic central carbon may be susceptible to radical abstraction, potentially leading to crosslinking or rearrangement reactions.

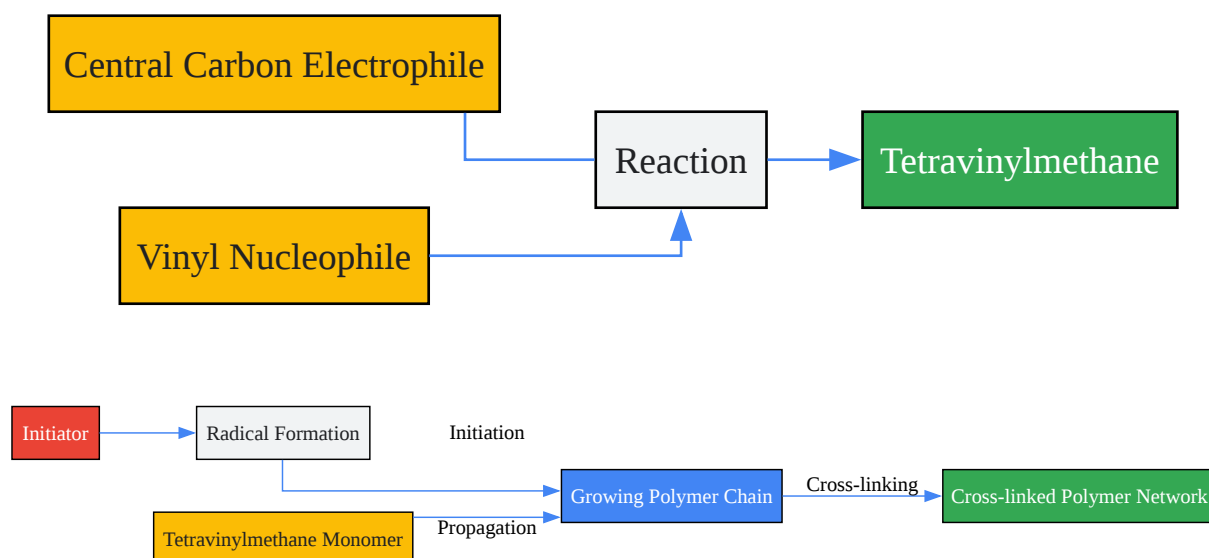
Synthesis

The synthesis of **tetravinylmethane** was first reported by Berger, Stogryn, and Zimmerman in 1964.^{[2][16]} While the full experimental details from the original publication are not readily available, the synthesis is a key piece of information for any researcher working with this compound. The general approach is outlined below.

Experimental Protocol: Synthesis of **Tetravinylmethane** (General Approach)

A detailed, step-by-step experimental protocol for the synthesis of **tetravinylmethane** is not available in the searched resources. The original 1964 publication by Berger et al. would be the primary source for this information.

A potential synthetic pathway could involve the reaction of a central electrophilic carbon source with a vinyl nucleophile.



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References

- 1. openscience.ub.uni-mainz.de [openscience.ub.uni-mainz.de]
- 2. Tetravinylmethane - Wikipedia [en.wikipedia.org]
- 3. Green perspective drives the renaissance of anionic diene polymerization - Polymer Chemistry (RSC Publishing) DOI:10.1039/D4PY00805G [pubs.rsc.org]
- 4. Tetravinylmethane | C₉H₁₂ | CID 140742 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [wap.guidechem.com]
- 6. 3-ethenylpenta-1,4-diene | 26456-63-3 [chemnet.com]
- 7. Cas 20685-34-1,3,3-diethenylpenta-1,4-diene | [lookchem](https://lookchem.com) [lookchem.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]

- 10. Green perspective drives the renaissance of anionic diene polymerization - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 11. year13chemistrykbhs.weebly.com [year13chemistrykbhs.weebly.com]
- 12. Tetraethynyl methane | C₉H₄ | CID 14934811 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. youtube.com [youtube.com]
- 15. IUPAC-NIST Solubilities Database [srdata.nist.gov]
- 16. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. ["physical and chemical properties of Tetravinylmethane"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13736303#physical-and-chemical-properties-of-tetravinylmethane]

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